

Application Notes & Protocols: Standard Operating Procedure for Oxocularine Handling

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Compound of Interest

Compound Name: Oxocularine

CAS No.: 3395-23-1

Cat. No.: B15490038

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: **Oxocularine** is a hypothetical compound created for illustrative purposes. The data, protocols, and pathways described herein are fictional and intended to serve as a template for developing a standard operating procedure for a novel research compound.

Introduction

Oxocularine is a novel, potent, and selective small molecule inhibitor of OculoKinase-1 (OK-1), a key enzyme implicated in aberrant retinal angiogenesis. These application notes provide a standard operating procedure (SOP) for the safe handling, storage, and experimental use of **Oxocularine** in a research laboratory setting. Adherence to these guidelines is crucial to ensure data integrity, reproducibility, and personnel safety.

Compound Information

Chemical and Physical Properties

Property	Value
IUPAC Name	(fictional) 2-(4-fluorophenyl)-5-((pyridin-2-ylamino)methyl)oxazole-4-carboxamide
Molecular Formula	C ₁₇ H ₁₃ FN ₄ O ₂
Molecular Weight	336.32 g/mol
Appearance	White to off-white crystalline solid
Solubility	DMSO: ≥ 50 mg/mL (≥ 148.6 mM)
Ethanol: < 1 mg/mL	
Water: Insoluble	
Purity (HPLC)	>99.5%
Storage Temperature	-20°C (long-term), 4°C (short-term, <1 week)
Hygroscopicity	Non-hygroscopic

Safety and Handling

- Hazard Class: Assumed to be a Category 2 irritant (skin and eye). Potential mutagenicity is under investigation.
- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and nitrile gloves at all times.
- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood when weighing the solid form or preparing concentrated stock solutions. Avoid inhalation of dust and contact with skin and eyes.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for chemical waste.

Quantitative Data Summary

In Vitro Efficacy

Assay Type	Target	Cell Line	IC ₅₀ Value (nM)
Kinase Assay	OculoKinase-1 (OK-1)	N/A	15.2 ± 2.1
Cell Proliferation	-	HREC	85.7 ± 9.5
p-Substrate-X ELISA	OK-1 Pathway	HREC	42.1 ± 5.3

In Vitro Toxicity

Assay Type	Cell Line	CC ₅₀ Value (μM)
Cell Viability (MTT)	HREC	25.3 ± 3.8
Cell Viability (MTT)	ARPE-19	31.8 ± 4.2

Experimental Protocols

Preparation of Oxocularine Stock Solutions

- Objective: To prepare a 10 mM stock solution of **Oxocularine** in DMSO.
- Materials:
 - **Oxocularine** powder (MW: 336.32 g/mol)
 - Anhydrous/molecular sieve-dried DMSO
 - Sterile microcentrifuge tubes
 - Calibrated analytical balance
 - Vortex mixer
- Procedure:
 1. Equilibrate the vial of **Oxocularine** powder to room temperature for at least 15 minutes before opening to prevent condensation.

2. In a chemical fume hood, weigh out 1.0 mg of **Oxocularine** powder and transfer it to a sterile 1.5 mL microcentrifuge tube.
3. Calculate the required volume of DMSO:
 - $\text{Volume } (\mu\text{L}) = (\text{Weight (mg)} / \text{Molecular Weight (g/mol)}) * (1 / \text{Concentration (mol/L)}) * 1,000,000$
 - $\text{Volume } (\mu\text{L}) = (1.0 / 336.32) * (1 / 0.010) * 1,000,000 = 297.3 \mu\text{L}$
4. Add 297.3 μL of anhydrous DMSO to the microcentrifuge tube containing the **Oxocularine** powder.
5. Cap the tube tightly and vortex thoroughly for 2-3 minutes until the solid is completely dissolved.
6. Visually inspect the solution to ensure there are no particulates.
7. Label the tube clearly with the compound name, concentration (10 mM), solvent (DMSO), date, and preparer's initials.
8. For long-term storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C .

In Vitro OculoKinase-1 (OK-1) Inhibition Assay

- Objective: To determine the IC_{50} of **Oxocularine** against the recombinant OK-1 enzyme.
- Materials:
 - Recombinant human OK-1 enzyme
 - Biotinylated substrate peptide
 - ATP
 - Kinase assay buffer
 - **Oxocularine** (10 mM stock in DMSO)

- 384-well microplate
- Luminescence-based kinase activity detection kit
- Plate reader
- Procedure:
 1. Prepare a serial dilution of **Oxocularine** in kinase assay buffer. Typically, an 11-point, 3-fold serial dilution starting from 10 μ M. Include a DMSO-only control (vehicle).
 2. In a 384-well plate, add 5 μ L of the diluted **Oxocularine** or vehicle control to each well.
 3. Add 10 μ L of a solution containing the OK-1 enzyme and the biotinylated substrate peptide to each well.
 4. Incubate for 15 minutes at room temperature to allow the compound to bind to the enzyme.
 5. Initiate the kinase reaction by adding 10 μ L of ATP solution to each well.
 6. Incubate the plate for 60 minutes at 30°C.
 7. Stop the reaction and detect the remaining kinase activity using a luminescence-based detection kit according to the manufacturer's instructions.
 8. Read the luminescence signal on a compatible plate reader.
 9. Calculate the percent inhibition for each **Oxocularine** concentration relative to the DMSO control.
 10. Plot the percent inhibition against the logarithm of the **Oxocularine** concentration and fit the data to a four-parameter logistic model to determine the IC₅₀ value.

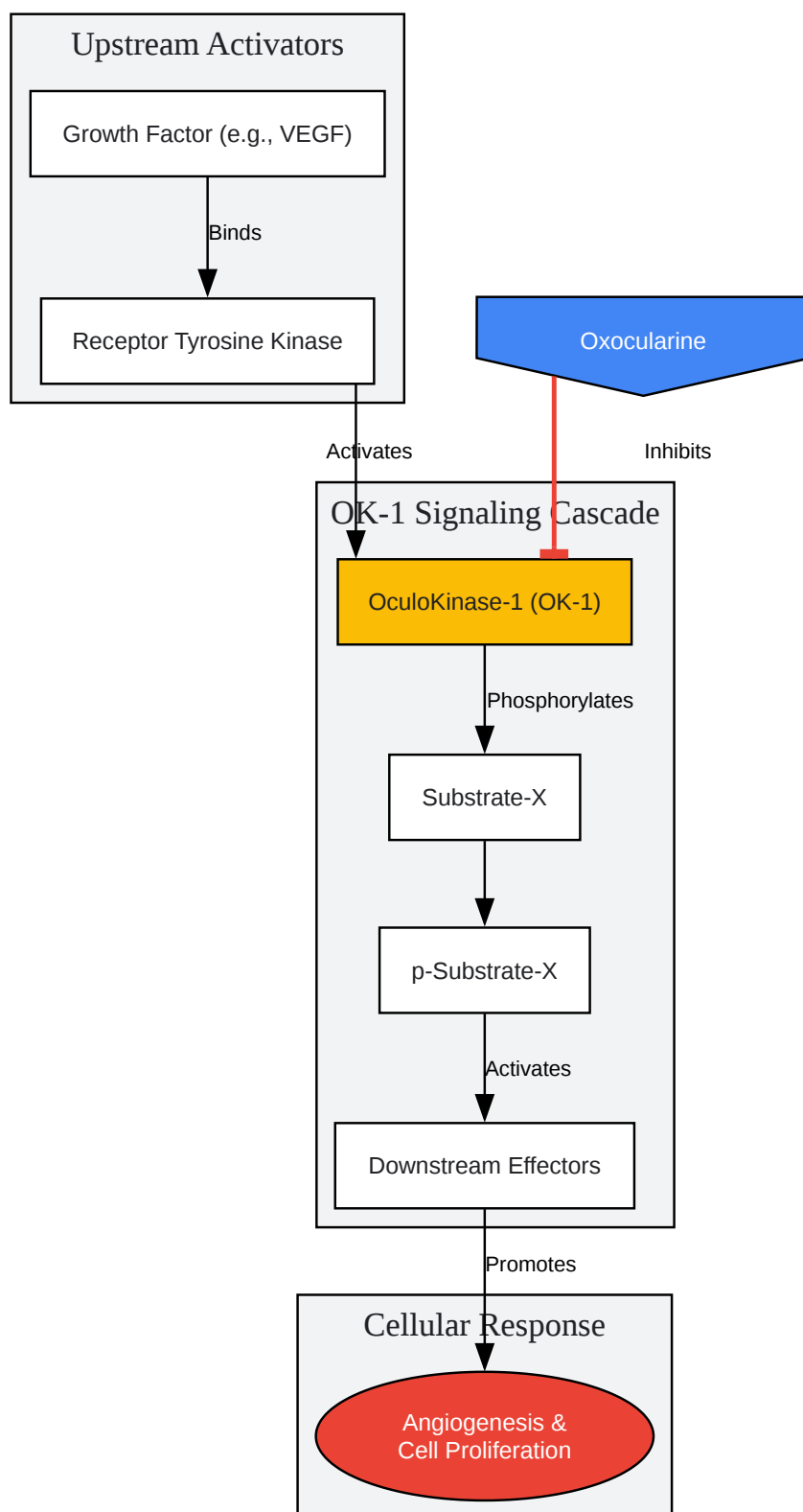
HREC Cell Viability (MTT) Assay

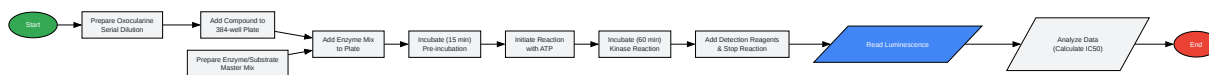
- Objective: To assess the cytotoxic effect of **Oxocularine** on Human Retinal Microvascular Endothelial Cells (HRECs).

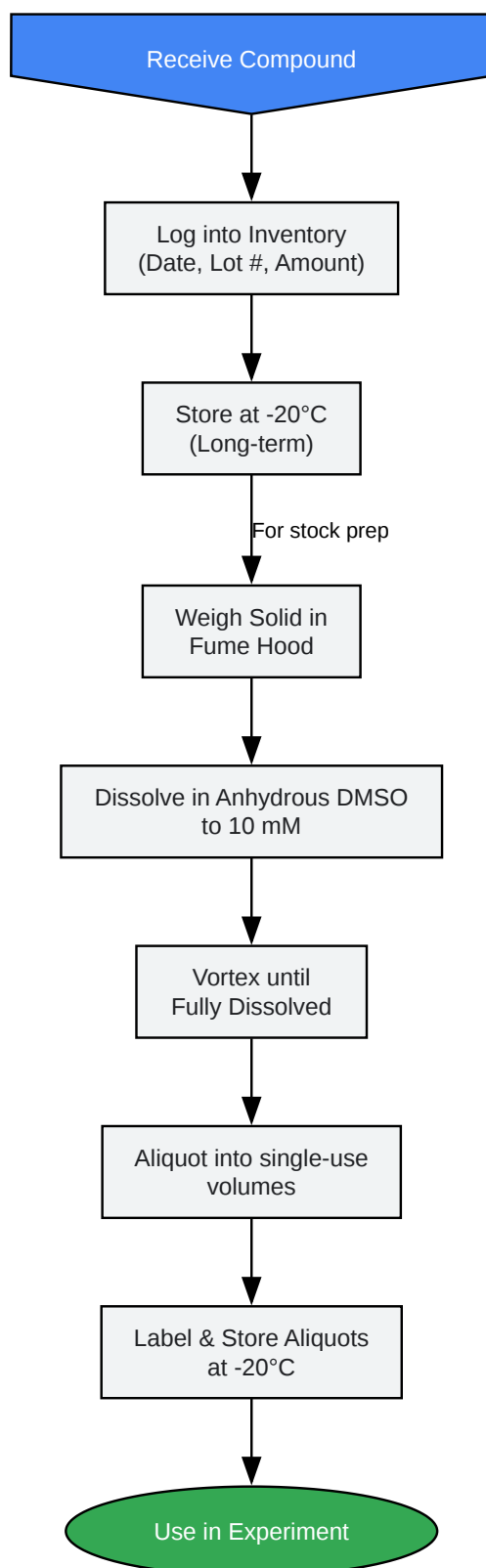
- Materials:
 - HRECs
 - Complete growth medium for HRECs
 - 96-well cell culture plate
 - **Oxocularine** (10 mM stock in DMSO)
 - MTT reagent (5 mg/mL in PBS)
 - Solubilization solution (e.g., 10% SDS in 0.01 M HCl)
 - Microplate reader (570 nm)
- Procedure:
 1. Seed HRECs into a 96-well plate at a density of 5,000 cells/well in 100 μ L of complete growth medium.
 2. Incubate for 24 hours at 37°C and 5% CO₂ to allow cells to attach.
 3. Prepare serial dilutions of **Oxocularine** in complete growth medium. The final DMSO concentration should not exceed 0.5%.
 4. Remove the old medium and add 100 μ L of the medium containing the diluted **Oxocularine** or vehicle control to the respective wells.
 5. Incubate the plate for 48 hours at 37°C and 5% CO₂.
 6. Add 20 μ L of MTT reagent to each well and incubate for 4 hours at 37°C.
 7. Carefully remove the medium and add 150 μ L of solubilization solution to each well to dissolve the formazan crystals.
 8. Incubate for 4 hours at room temperature in the dark, with gentle shaking.
 9. Measure the absorbance at 570 nm using a microplate reader.

10. Calculate cell viability as a percentage of the vehicle-treated control and determine the CC_{50} value.

Visualizations







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